Structural Confirmation of 3-Bromo-N-cyclohexyl-5-nitrobenzamide: A Comparative Analytical Guide

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Compound of Interest

Compound Name:	*3-Bromo-N-cyclohexyl-5-nitrobenzamide*
CAS No.:	*941294-22-0*
Cat. No.:	*B1370692*

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Executive Summary & Synthesis Logic

The integrity of biological data relies entirely on the structural purity of the test compound. **3-Bromo-N-cyclohexyl-5-nitrobenzamide** presents a specific challenge: ensuring the meta-meta substitution pattern (1,3,5-substitution) is preserved without contamination from regioisomers that may arise if the starting material (3-bromo-5-nitrobenzoic acid) is impure.

Synthesis Pathway & Critical Control Points

The most reliable synthesis involves the activation of 3-bromo-5-nitrobenzoic acid followed by nucleophilic attack by cyclohexylamine.

Reaction Scheme:

- Activation: 3-Bromo-5-nitrobenzoic acid + Thionyl Chloride (

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)

Acid Chloride.

- Coupling: Acid Chloride + Cyclohexylamine (

  base)

  Target Product.

Key Impurity Risk:

- Regioisomer Contamination: If the starting benzoic acid contains 3-bromo-4-nitro isomers (from nitration issues), the final product will be a mixture.
- Hydrolysis: Residual acid chloride reverting to carboxylic acid.

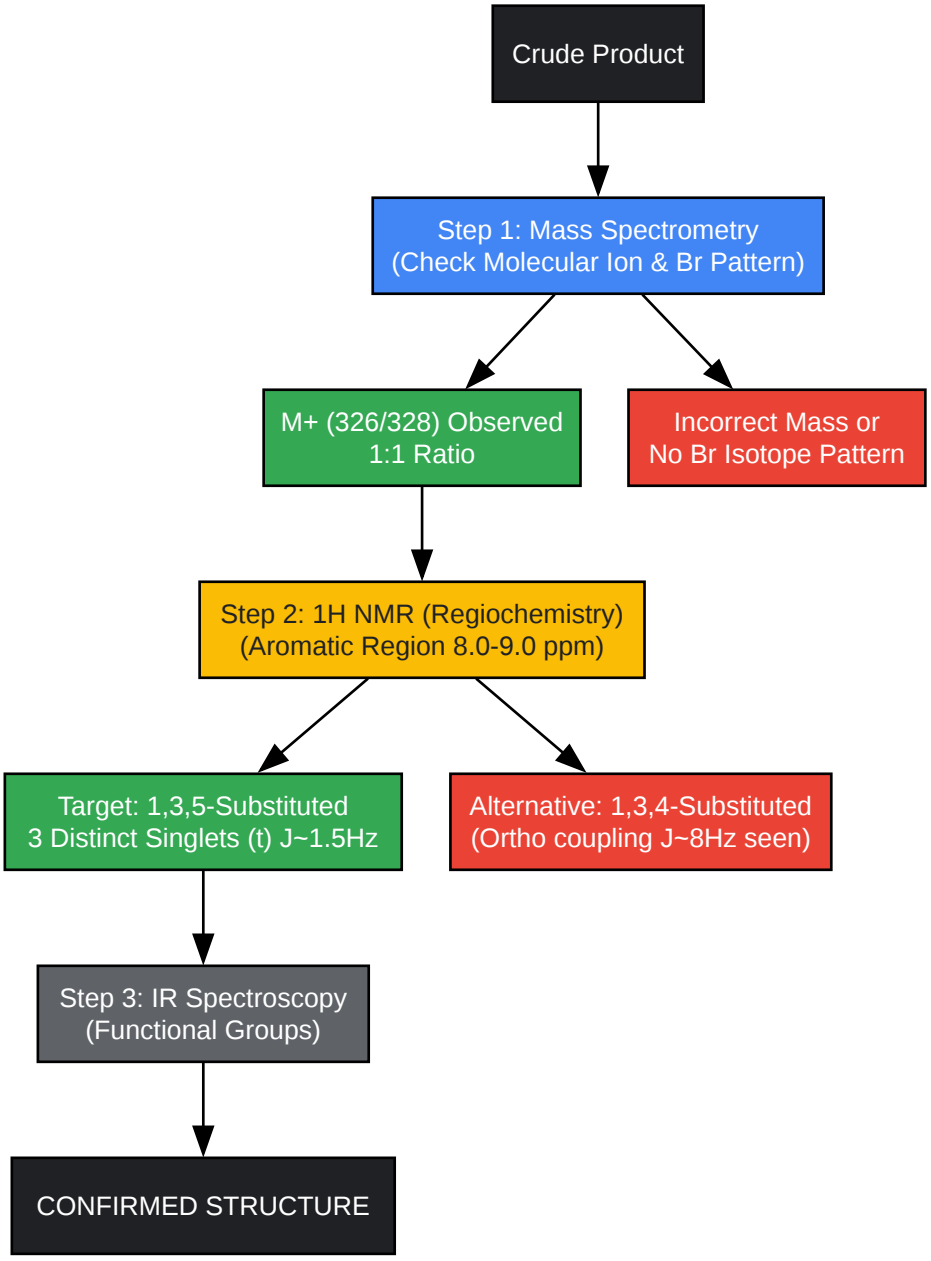
Comparative Analytical Strategy

To confirm the structure, we compare the Target Performance (the expected spectral data of the correct molecule) against Alternative Scenarios (isomers or impurities).

Visualization: Structural Confirmation Decision Tree

The following diagram illustrates the logic flow for accepting or rejecting a batch based on spectral data.

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Caption: Logical workflow for validating the 1,3,5-substitution pattern and elemental composition.

Detailed Characterization & Data Comparison

A. Mass Spectrometry (MS): The Elemental Check

Objective: Confirm molecular weight and the presence of a single bromine atom.

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Feature	Target Product Expectation	Alternative (Impurity/Degradant)
Molecular Ion ( )	327.0 / 329.0 (approx)	245 (Hydrolyzed Acid), 328 (Des-bromo)
Isotope Pattern	1:1 doublet (Characteristic of and)	No split (if Br is lost) or 3:1 (if Cl contaminated)
Fragmentation	Loss of ( ), Loss of Cyclohexyl	Loss of (indicates carboxylic acid)

Protocol Insight: Use ESI+ (Electrospray Ionization).[1] The amide nitrogen protonates easily. If the Br isotope pattern (two peaks of equal height separated by 2 m/z units) is absent, the synthesis failed [1].

B. H NMR Spectroscopy: The Regiochemistry Standard

Objective: Distinguish the 3,5-disubstituted ring (Target) from 3,4- or 2,5-isomers. This is the most critical step.

Target Structure Analysis (**3-Bromo-N-cyclohexyl-5-nitrobenzamide**):

- Symmetry: Asymmetric.
- Aromatic Protons: 3 protons ( ).
- Coupling: All protons are meta to each other.
  - Expected Pattern: Three distinct "singlets" (technically triplets with small coupling constants,

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).

- Absence of Ortho Coupling: You should NOT see any large doublets (

). If you see

  , you have the wrong isomer (e.g., 3-bromo-4-nitro).

Predicted Shifts (DMSO-

, 400 MHz):

Proton	Environment	Predicted Shift (ppm)	Multiplicity	Comparison Logic
NH	Amide	8.4 - 8.7	Broad Doublet	Disappears with shake.
Ar-H4	Between Br &	8.60 - 8.80	dd ( )	Most deshielded (flanked by EWGs).
Ar-H6	Between & Amide	8.50 - 8.70	dd ( )	Deshielded by Nitro/Carbonyl.
Ar-H2	Between Br & Amide	8.30 - 8.50	dd ( )	Slightly more shielded than H4/H6.
Cy-H1	N-CH (Methine)	3.70 - 3.90	Multiplet	Diagnostic for cyclohexyl attachment.
Cy-CH2	Alkyl Ring	1.10 - 1.90	Multiplets	Integration must sum to 10H.

Experimental Validation: If the aromatic region shows a doublet with

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, reject the batch. This indicates ortho protons, implying the nitro or bromo group is in the wrong position (e.g., 4-nitro isomer) [2].

C. IR Spectroscopy: Functional Group Fingerprinting

Objective: Confirm the amide bond formation and nitro group presence.

- Amide I (C=O): Strong band at 1640–1660 cm^{-1}. (Compare to Carboxylic acid C=O at ~1700 cm^{-1}; if shift is >1690, coupling failed).
- Amide II (N-H): Bending vibration at ~1540 cm^{-1}.
- Nitro (

  ): Two strong bands at ~1530 cm^{-1} (asymmetric) and ~1350 cm^{-1} (symmetric).
- C-Br: Weak band at 500–600 cm^{-1} (often obscured, less reliable than MS).

Experimental Protocols

Protocol 1: Synthesis & Purification (Small Scale)

- Reagents: 3-Bromo-5-nitrobenzoic acid (1.0 eq), Thionyl Chloride (5.0 eq), Cyclohexylamine (1.1 eq), Triethylamine (2.0 eq), DCM (Solvent).
- Step 1: Reflux acid in

  for 2 hours. Evaporate excess

  to dryness (Critical: remove all

  to prevent amine salt formation).
- Step 2: Dissolve residue in dry DCM. Cool to 0°C.
- Step 3: Add Cyclohexylamine/Triethylamine mixture dropwise. Stir at RT for 4 hours.
- Workup: Wash with 1N HCl (removes unreacted amine), then Sat.

  (removes unreacted acid). Dry organic layer (

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) and concentrate.

- Purification: Recrystallize from Ethanol/Water if necessary.

Protocol 2: NMR Sample Preparation

- Solvent: DMSO-

  is preferred over

  for nitro-benzamides due to solubility and better resolution of the amide NH proton.

- Concentration: 5-10 mg in 0.6 mL solvent.

- Acquisition: 16 scans minimum. Set relaxation delay (

) to 2.0s to ensure integration accuracy of aromatic protons.

References

- Mass Spectrometry of Amides & Nitro Compounds
  - Source: NIST Chemistry WebBook & PubChem.
  - Context: Confirmation of Br isotope patterns (79Br/81Br)
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- NMR Chemical Shifts of Benzoic Acid Derivatives
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  - Context: Verification of meta-substitution patterns (J-coupling ~2Hz) vs ortho-substitution.
  - URL:
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  - Source: Organic Chemistry Portal.
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  - URL:

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Sources

- 1. Mass spectrometry based fragmentation patterns of nitrosamine compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
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